

AEG-41174 cancer cell line studies

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Compound Focus: AEG-41174

Cat. No.: S547868

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Compound Profile: AEG-41174

Basic Properties & Mechanism of Action

AEG-41174 is a novel, small-molecule tyrosine kinase inhibitor. Its key distinguishing mechanism is that it is **non-adenosine triphosphate (ATP) competitive**. This means it binds to the kinase enzymes at a site different from the ATP-binding site, a property that may help overcome resistance mechanisms common to ATP-competitive inhibitors like Imatinib and Nilotinib [1] [2].

Its primary targets are therapeutically significant kinases, including **Janus kinase 2 (JAK2)** and **Bcr-Abl**, which are implicated in various hematological malignancies [1] [2]. The table below summarizes its core characteristics:

Property	Description
IUPAC Name	Not specified in available data
Molecular Formula	C ₁₈ H ₁₈ N ₄ O [1]
Molecular Weight	306.36 g/mol [1]
Solubility	Soluble in DMSO; not soluble in water [1]
Recommended Storage	Dry, dark, at 0 - 4 °C (short term) or -20 °C (long term) [1]

Property	Description
Clinical Status	Phase 1 clinical trials (as of a 2019 update) [2]

General Framework for Cell Line Studies

While specific protocols for **AEG-41174** are not published, the following framework outlines critical steps for conducting *in vitro* studies with any investigational compound, based on established oncology research practices.

1. Cell Line Selection and Authentication

- **Selection:** Choose cell lines relevant to the target kinases. For **AEG-41174**, this includes models for hematological cancers (e.g., chronic myeloid leukemia for Bcr-Abl) or solid tumors where JAK2 is a driver [1] [3].
- **Authentication:** Always authenticate cell lines using Short Tandem Repeat (STR) profiling to prevent and detect cross-contamination or misidentification, a widespread problem in cancer research [3].
- **Culture Conditions:** Maintain cells in appropriate media and conditions. Limit the number of passages to minimize genomic and phenotypic drift [4].

2. Stock Solution Preparation

- Calculate the mass of **AEG-41174** needed based on its molecular weight (306.36 g/mol) and the desired stock concentration.
- Aseptically weigh the compound. Given its solubility profile, dissolve **AEG-41174** in **high-quality, sterile DMSO** to create a concentrated stock solution (e.g., 10-50 mM).
- Aliquot the stock solution to avoid repeated freeze-thaw cycles and store at **-20°C or lower** [1].

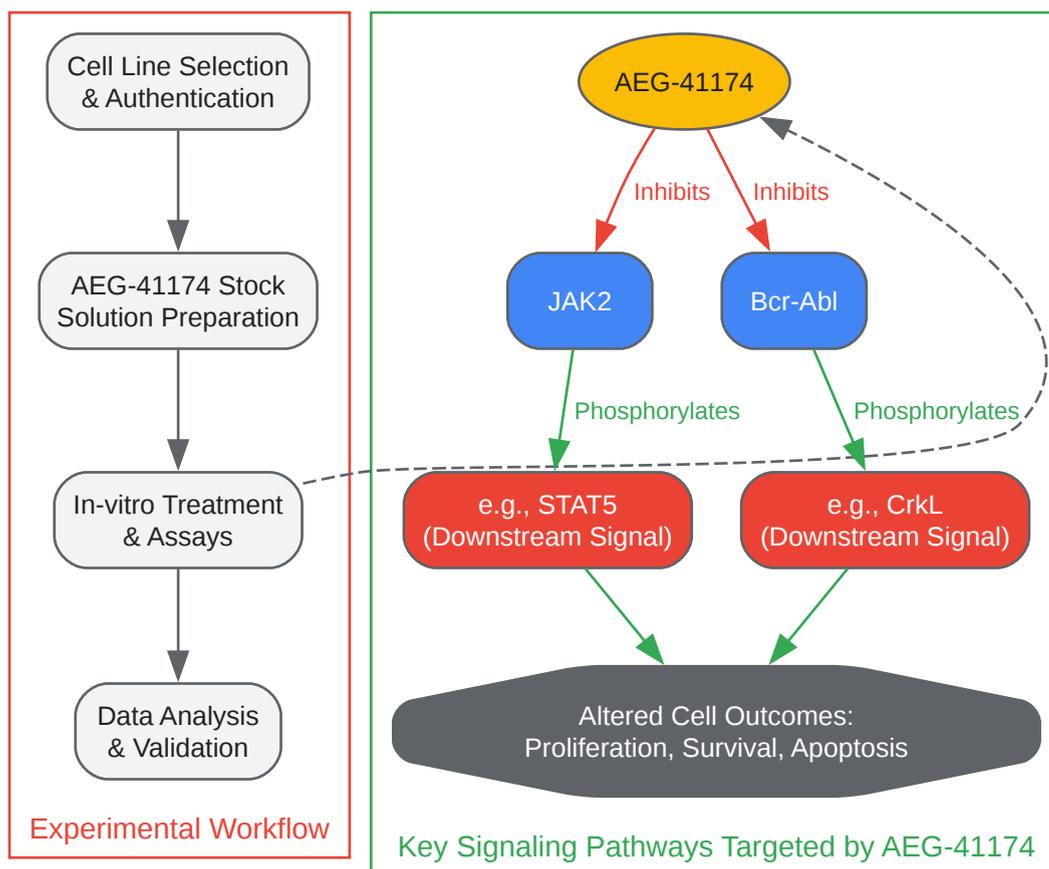
3. In Vitro Efficacy and Viability Assays

- **Dose-Response Curves:** Treat panels of cell lines with a range of **AEG-41174** concentrations (typically from nanomolar to micromolar) for 48-72 hours.
- **Viability Readouts:** Use standard assays like MTT, MTS, or CellTiter-Glo to measure cell viability or ATP content as a proxy for cell number.
- **Data Analysis:** Calculate half-maximal inhibitory concentration (IC₅₀) values for each cell line to determine potency and identify sensitive lineages.

4. Target Engagement and Mechanism Studies

- **Western Blotting:** Confirmation of target inhibition is crucial. Analyze cell lysates by western blot to detect reduced levels of phosphorylated JAK2 or Bcr-Abl downstream signaling proteins (e.g., STAT5 for JAK2, CrkL for Bcr-Abl) following **AEG-41174** treatment.
- **Apoptosis Assays:** Investigate induction of programmed cell death using assays for Annexin V/propidium iodide staining and caspase-3/7 activation.
- **Proliferation Assays:** Assess anti-proliferative effects using assays like BrdU or EdU incorporation.

The following diagram visualizes the core experimental workflow and the key signaling pathways targeted by **AEG-41174**.



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Critical Considerations for Research Use

- **Research Use Only:** **AEG-41174** is explicitly intended for research purposes and is not designed for human or veterinary therapeutic applications [1].

- **Handling and Safety:** Standard safe laboratory practices should be followed when handling the compound, including the use of personal protective equipment (PPE). Specific toxicity data is not available in the search results.
- **Data Reproducibility:** To ensure reproducibility, meticulously document all experimental details, including the DMSO concentration used in treatments (keep it low, typically <0.1%), passage numbers of cell lines, and the specific assay protocols [5] [4].

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